

Introduction: The Strategic Value of Bifunctional Building Blocks

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Compound of Interest

Compound Name: 3-(Propylamino)propan-1-ol

CAS No.: 38825-85-3

Cat. No.: B1360365

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3-(Propylamino)propan-1-ol is a member of the N-alkylated amino alcohol family, a class of organic compounds that has carved a significant niche in pharmaceutical synthesis. Its structure is deceptively simple, yet it offers a powerful combination of a nucleophilic secondary amine and a primary alcohol. This bifunctional nature allows it to serve as a versatile building block for constructing complex molecular architectures, most notably in the synthesis of β -adrenergic receptor antagonists, commonly known as beta-blockers.

The presence of both a hydrogen bond donor (-OH) and a hydrogen bond acceptor (-NH-) group within the same molecule imparts specific physicochemical properties that are instrumental in its synthetic applications.^{[1][2]} This guide will explore the properties, applications, and detailed protocols associated with **3-(propylamino)propan-1-ol** and its analogues, providing a framework for its effective use in drug discovery and development.

Physicochemical Properties and Safety Considerations

While specific experimental data for **3-(propylamino)propan-1-ol** is not extensively published, its properties can be reliably inferred from its parent compound, 3-amino-1-propanol. The

addition of an N-propyl group is expected to increase its molecular weight, boiling point, and lipophilicity (logP), while slightly reducing its water solubility compared to the parent amine.

Table 1: Physicochemical Properties of 3-Amino-1-propanol (Analogue)

Property	Value	Source
Molecular Formula	C3H9NO	[1][3][4]
Molecular Weight	75.11 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][3][5]
Boiling Point	187-188 °C	[1][4][5]
Melting Point	11-13 °C	[1][4]
Density	~0.982 g/cm ³ at 25 °C	[4][5]
Solubility	Soluble in water, alcohol, ether, acetone, and chloroform	[1][5]
pKa	9.5 (approx. for the amine group)	[3]

Safety and Handling

Like other amino alcohols, **3-(propylamino)propan-1-ol** should be handled with appropriate care in a laboratory setting. Based on the safety profile of 3-amino-1-propanol, the following precautions are recommended:

- Hazard Classification: Expected to be harmful if swallowed and to cause severe skin burns and eye damage.[6][7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6][7] Work in a well-ventilated area or under a fume hood.[8][9]
- Incompatibility: Avoid contact with strong oxidizing agents, acids, isocyanates, and acid halides.[5][6]

- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container, away from heat or ignition sources.[7][8][9]

Core Application: Synthesis of β -Adrenergic Antagonists (Beta-Blockers)

The most prominent application of N-substituted propanolamines is in the synthesis of beta-blockers, a class of drugs essential for managing cardiovascular diseases like hypertension, angina, and arrhythmia.[10] The archetypal structure of many beta-blockers features an aryloxypropanolamine core. **3-(Propylamino)propan-1-ol** is an ideal reagent for introducing the "propanolamine" side chain that is critical for the pharmacological activity of these drugs.

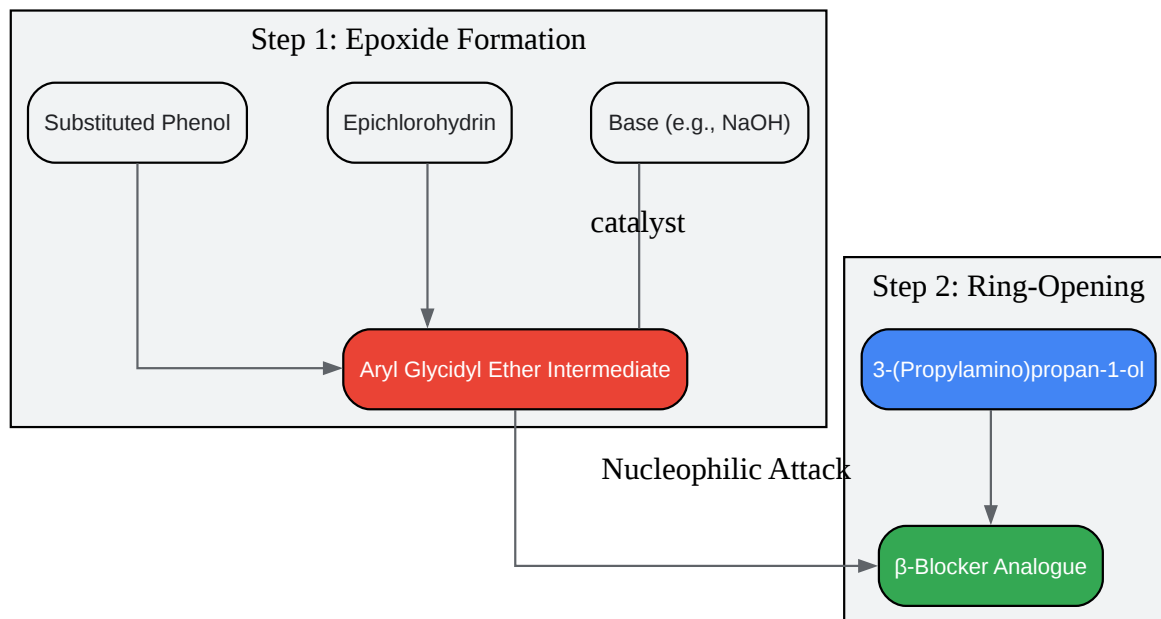
The key reaction is the nucleophilic ring-opening of an aryl glycidyl ether by the secondary amine of **3-(propylamino)propan-1-ol**. This reaction creates the characteristic 2-hydroxy-3-aminopropyl ether linkage.

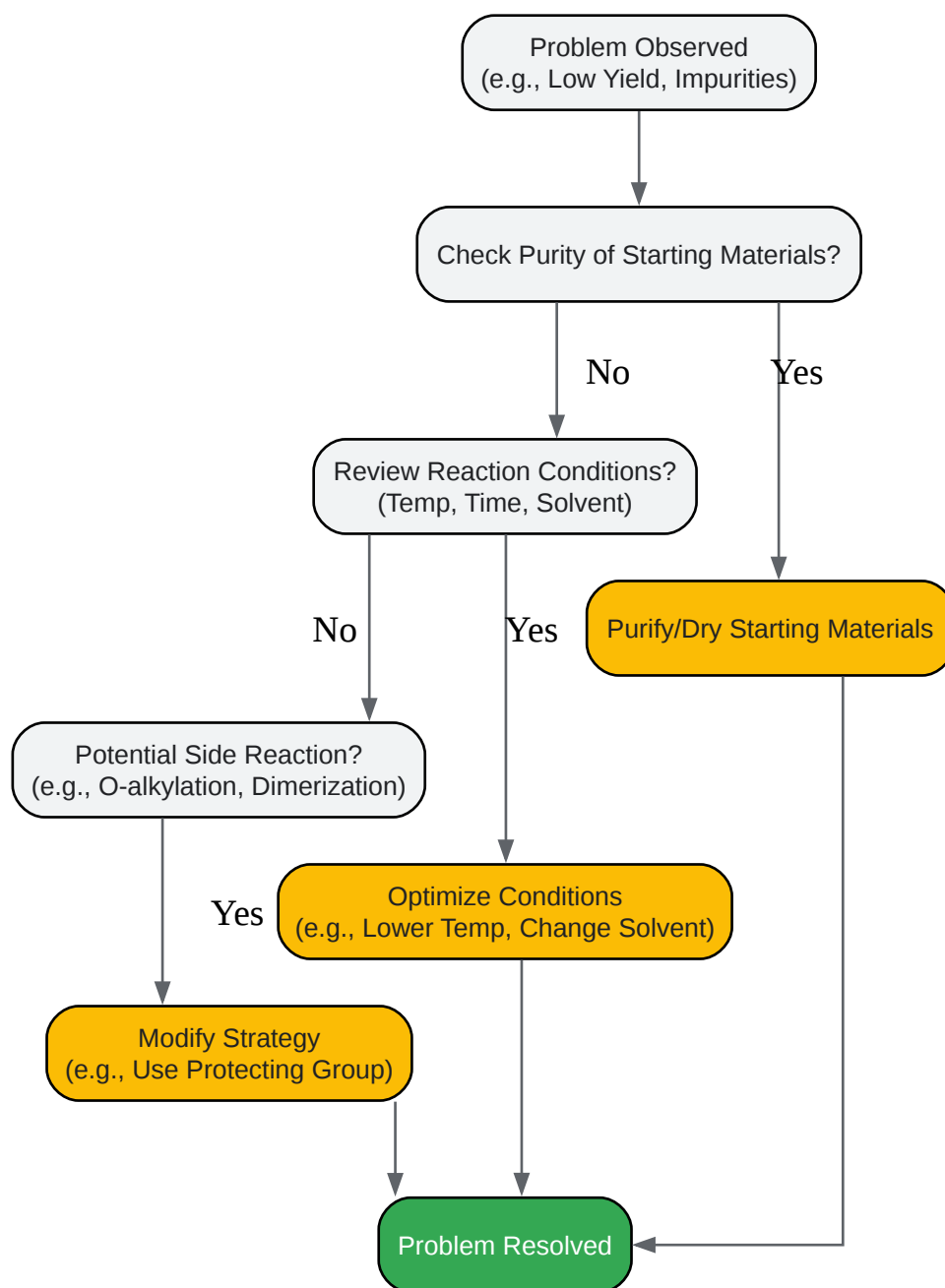
General Synthetic Workflow

The synthesis typically follows a two-step process:

- Formation of the Aryl Glycidyl Ether: A substituted phenol is reacted with epichlorohydrin under basic conditions.
- Nucleophilic Ring-Opening: The resulting epoxide is opened by the amine, in this case, **3-(propylamino)propan-1-ol**, to yield the final beta-blocker analogue.

This workflow is a cornerstone of medicinal chemistry for this class of compounds.[10][11][12]





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